

Application of N-nitroso Meropenem Standard in ANDA Filing: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-nitroso-meropenem*

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Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant concern for regulatory agencies worldwide due to their potential carcinogenic effects. For Abbreviated New Drug Applications (ANDAs), demonstrating control over such impurities is a critical component of the submission. N-nitroso meropenem is a nitrosamine drug substance-related impurity (NDSRI) of meropenem, a broad-spectrum carbapenem antibiotic.[1] This document provides detailed application notes and protocols for the use of N-nitroso meropenem standards in the context of an ANDA filing, focusing on risk assessment, analytical methodology, and control strategies.

Nitrosamines are classified as a "cohort of concern" by the International Council for Harmonisation (ICH) under the M7(R2) guideline due to their high mutagenic and carcinogenic potential.[2] Regulatory bodies like the U.S. Food and Drug Administration (FDA) have issued guidance for the industry on the control of nitrosamine impurities in human drugs, recommending a three-step process:

- Risk Assessment: Identify and assess the risk of nitrosamine formation in the drug product.
[3][4]
- Confirmatory Testing: If a risk is identified, perform confirmatory testing using sensitive and validated analytical methods.[3][4]
- Reporting Changes: Implement changes to prevent or reduce the presence of nitrosamine impurities and report these changes to the regulatory authorities.[3][4][5]

N-nitroso meropenem has been assigned an Acceptable Intake (AI) limit of 1500 ng/day by the U.S. FDA, placing it in Potency Category 4 for NDSRIs.[1] This AI limit is a critical value for risk assessment and for setting the specification of the impurity in the drug product.

Risk Assessment for N-nitroso Meropenem Formation

A thorough risk assessment is the foundation of a successful control strategy for N-nitroso meropenem in a meropenem ANDA. The assessment should systematically evaluate all potential sources of nitrosamines and nitrosating agents throughout the manufacturing process of the drug substance and drug product, as well as during storage.

Potential Sources of Nitrosamine Formation

The formation of N-nitroso meropenem requires the presence of a nitrosating agent and the secondary amine moiety of meropenem or its precursors.

Potential Sources of Nitrosating Agents:

- Raw Materials and Reagents: Nitrites and other nitrosating agents may be present as impurities in starting materials, reagents, and solvents used in the synthesis of meropenem. Recovered solvents, if not properly purified, can also be a source of contamination.[6]
- Excipients: Some excipients used in the formulation of the drug product may contain trace levels of nitrites.
- Water: The water used in the manufacturing process could be a source of nitrites.

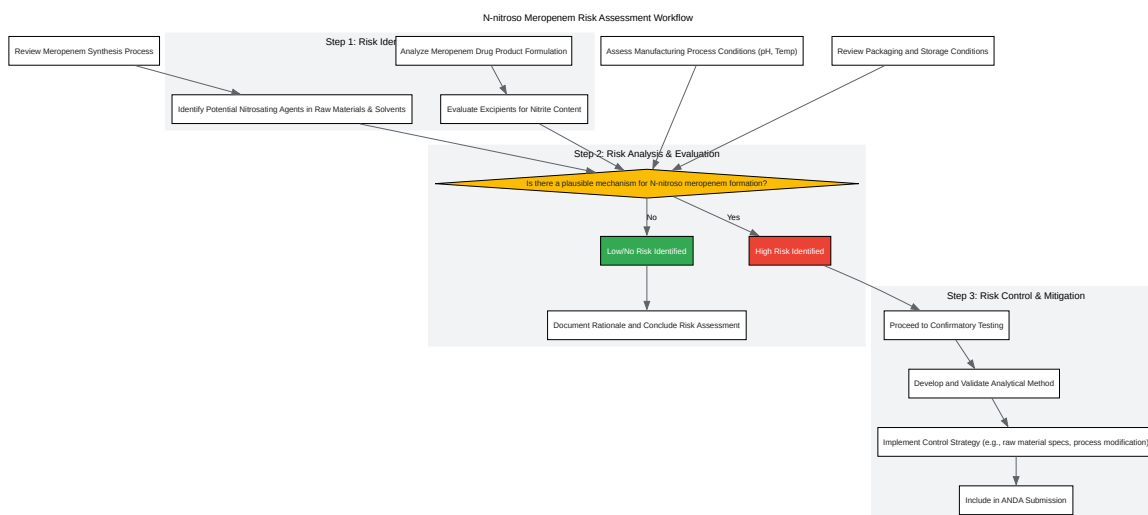
- Packaging Materials: Certain packaging materials, such as those containing nitrocellulose, can be a source of nitrosating agents, especially under heat during the blistering process.[7]

Vulnerability of Meropenem:

- The meropenem molecule contains a secondary amine in its pyrrolidine ring, which is susceptible to nitrosation.
- Degradation of meropenem, particularly through hydrolysis of the β -lactam ring, could potentially expose or create new reactive sites for nitrosation.[8][9]

Risk Assessment Workflow

The following workflow can be used to conduct a risk assessment for N-nitroso meropenem:



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A flowchart outlining the risk assessment process for N-nitroso meropenem.

Forced Degradation Studies

Forced degradation studies can be valuable in assessing the potential for N-nitroso meropenem formation.^{[10][11]} These studies involve subjecting the meropenem drug substance and drug product to stress conditions in the presence of a nitrosating agent (e.g., sodium nitrite) under acidic conditions to simulate the potential for nitrosamine formation.^[10] The absence of N-nitroso meropenem formation under these stressed conditions can provide strong evidence to support a low-risk classification.

Analytical Protocol for N-nitroso Meropenem

A highly sensitive and specific analytical method is required for the detection and quantification of N-nitroso meropenem at levels relevant to the AI limit. Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) is the most common and suitable technique for this purpose.^[12]

N-nitroso Meropenem Standard

A well-characterized N-nitroso meropenem reference standard is essential for method development, validation, and routine analysis.^[1] This standard is used for instrument calibration, system suitability testing, and the preparation of spiked samples for accuracy and precision assessments.

N-nitroso Meropenem Properties:

Property	Value
IUPAC Name	(4R,5S,6S)-3-(((3S,5S)-5-(dimethylcarbamoyl)-1-nitrosopyrrolidin-3-yl)thio)-6-((R)-1-hydroxyethyl)-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylic acid ^[1]
Molecular Formula	C ₁₇ H ₂₄ N ₄ O ₆ S ^[1]
Molecular Weight	412.46 g/mol ^[1]
Acceptable Intake (AI)	1500 ng/day ^[1]

Sample Preparation

The following is a general protocol for the preparation of a meropenem for injection sample for LC-MS/MS analysis. This may need to be optimized based on the specific formulation.

- **Reconstitution:** Reconstitute the meropenem for injection vial with the appropriate volume of a suitable diluent (e.g., methanol or a mixture of methanol and water).
- **Dilution:** Further dilute the reconstituted solution to a target concentration of meropenem (e.g., 1 mg/mL) with the diluent.
- **Centrifugation/Filtration:** Centrifuge the sample to pellet any insoluble excipients. Alternatively, filter the diluted sample through a 0.22 μm syringe filter (e.g., PVDF) into an LC vial.[\[13\]](#)

LC-MS/MS Method Parameters (Example)

The following table provides example LC-MS/MS parameters for the analysis of N-nitroso meropenem. These parameters should be optimized for the specific instrument and column used.

Parameter	Recommended Setting
LC System	UPLC/UHPLC system
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Methanol
Gradient	Start with a high aqueous mobile phase, ramp up to a high organic mobile phase, and re-equilibrate.
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	40 °C
Injection Volume	5 - 10 μ L
Mass Spectrometer	Triple Quadrupole Mass Spectrometer
Ionization Source	Electrospray Ionization (ESI), Positive Mode
MRM Transitions	Precursor ion (m/z) for N-nitroso meropenem: ~413.1. Product ions would need to be determined by infusion of the standard.
Collision Energy	To be optimized for each transition.

Method Validation

The analytical method must be validated according to ICH Q2(R1) guidelines.^{[14][15]} The validation should demonstrate that the method is suitable for its intended purpose, which is the quantification of N-nitroso meropenem at trace levels in the meropenem drug product.

Method Validation Parameters and Typical Acceptance Criteria:

Parameter	Description	Typical Acceptance Criteria
Specificity	The ability to assess the analyte unequivocally in the presence of components which may be expected to be present.	No interference at the retention time of N-nitroso meropenem from blank, placebo, and meropenem.
Limit of Detection (LOD)	The lowest amount of analyte in a sample which can be detected but not necessarily quantitated as an exact value.	Signal-to-noise ratio ≥ 3 .
Limit of Quantitation (LOQ)	The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.	Signal-to-noise ratio ≥ 10 . The LOQ should be sufficiently low to allow for reliable quantification below the control limit.
Linearity	The ability to elicit test results which are directly proportional to the concentration of analyte in samples within a given range.	Correlation coefficient (r^2) ≥ 0.99 .
Accuracy	The closeness of test results obtained by the method to the true value.	Recovery of spiked N-nitroso meropenem in the range of 80-120%.
Precision	The closeness of agreement among a series of measurements obtained from multiple sampling of the same homogeneous sample under the prescribed conditions.	Repeatability (intra-day precision) and intermediate precision (inter-day precision) with RSD $\leq 15\%$.
Range	The interval between the upper and lower concentration of analyte in the sample for which the analytical procedure has a	From LOQ to at least 150% of the specification limit.

suitable level of precision,
accuracy and linearity.

Robustness

A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.

No significant change in results with minor variations in flow rate, column temperature, mobile phase composition, etc.

Example Quantitative Data for a Validated NDSRI Method:

The following table presents representative quantitative data from a validated LC-MS/MS method for an NDSRI, which can be used as a benchmark for the validation of an N-nitroso meropenem method.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Validation Parameter	Example Result
LOD	0.01 ppm
LOQ	0.03 ppm
Linearity Range	0.03 - 0.5 ppm
Correlation Coefficient (r^2)	> 0.998
Accuracy (Recovery)	95.0% - 105.0%
Precision (RSD)	< 10%

Genotoxicity of N-nitroso Meropenem

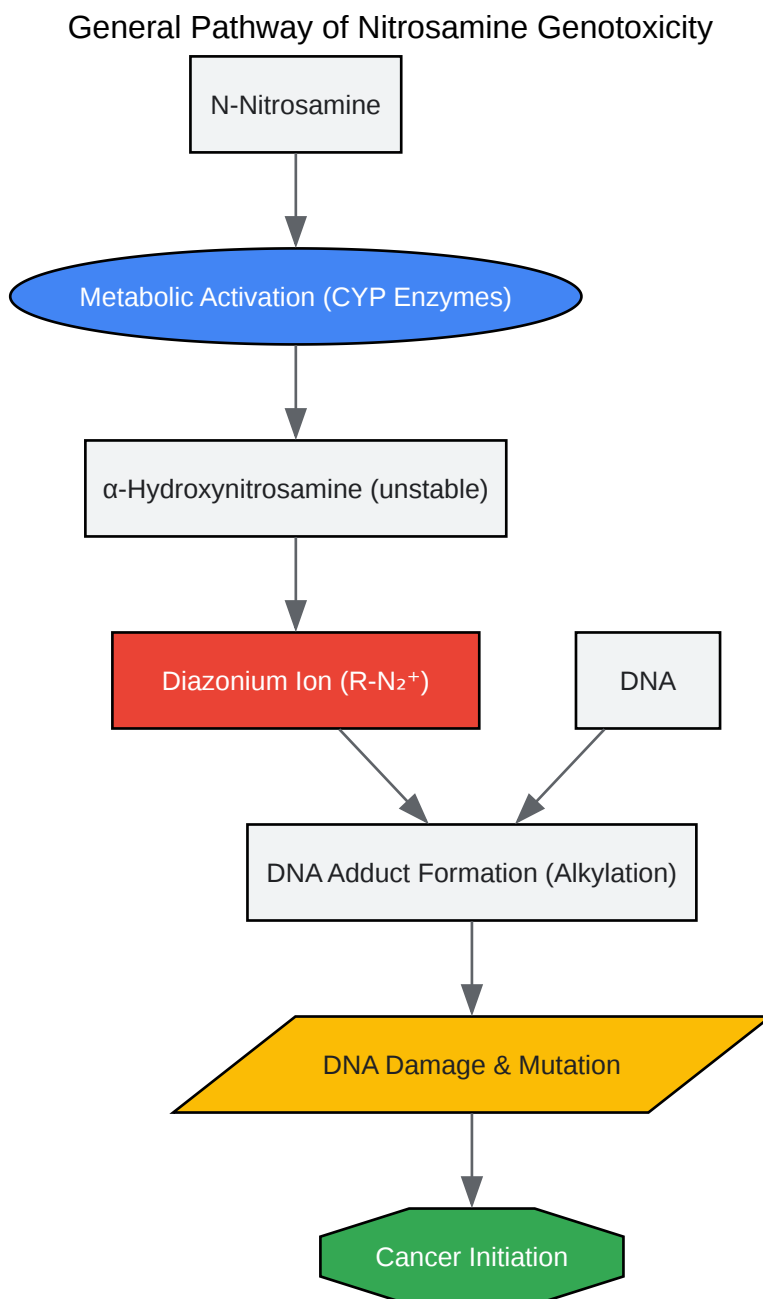
Nitrosamines are generally considered to be genotoxic carcinogens. Their genotoxicity is mediated by metabolic activation, primarily by cytochrome P450 (CYP) enzymes in the liver.
[\[19\]](#)[\[20\]](#)

Signaling Pathway of Nitrosamine Genotoxicity

The general mechanism of nitrosamine-induced genotoxicity involves the following steps:

- Metabolic Activation: The nitrosamine undergoes α -hydroxylation by CYP enzymes.[\[19\]](#)[\[20\]](#)

- Formation of Diazonium Ion: The α -hydroxynitrosamine is unstable and decomposes to form a highly reactive diazonium ion.[\[19\]](#)[\[21\]](#)
- DNA Adduct Formation: The diazonium ion is a potent alkylating agent that can react with DNA bases, primarily at the N7 and O6 positions of guanine, forming DNA adducts.[\[21\]](#)
- DNA Damage and Mutation: These DNA adducts can lead to DNA strand breaks, mutations during DNA replication, and ultimately, cancer initiation.[\[19\]](#)



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A simplified diagram of the metabolic activation and genotoxic mechanism of nitrosamines.

Control Strategy and ANDA Submission

If the risk assessment and confirmatory testing indicate the presence of N-nitroso meropenem, a control strategy must be implemented and documented in the ANDA submission.

Control Strategy Options

The control strategy should be based on a scientific understanding of the manufacturing process and the sources of N-nitroso meropenem formation. Options include:

- **Raw Material Control:** Implementing stricter specifications for nitrites in raw materials, solvents, and excipients.
- **Process Modification:** Optimizing reaction conditions (e.g., pH, temperature, use of scavengers) to minimize the formation of N-nitroso meropenem.
- **Purification:** Introducing or enhancing purification steps in the drug substance manufacturing process to remove N-nitroso meropenem.
- **Formulation Design:** For the drug product, selecting excipients with low nitrite content and considering the use of antioxidants or other inhibitors of nitrosation.[5]
- **Specification:** Establishing a specification for N-nitroso meropenem in the drug substance and/or drug product, with a limit that is justified based on the AI and the maximum daily dose of meropenem.

ANDA Submission Documentation

The ANDA submission should include a comprehensive report on the N-nitroso meropenem risk assessment, the analytical method validation report, and a detailed description of the control strategy. This documentation should demonstrate a thorough understanding of the potential for nitrosamine contamination and provide assurance that the drug product is safe and meets all regulatory requirements.

Conclusion

The control of N-nitroso meropenem is a critical aspect of a successful meropenem ANDA filing. A proactive approach based on a thorough risk assessment, the use of a well-characterized reference standard, and a validated, sensitive analytical method will ensure regulatory compliance and the safety of the generic drug product. The protocols and

information provided in these application notes are intended to guide researchers, scientists, and drug development professionals in this endeavor.

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